

Personal protective equipment for handling tert-Butyl (2-(benzylamino)ethyl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl (2-(benzylamino)ethyl)carbamate*

Cat. No.: B152965

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Essential Safety and Handling Guide for tert-Butyl (2-(benzylamino)ethyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **tert-Butyl (2-(benzylamino)ethyl)carbamate** (CAS No. 174799-52-1). It is designed to be a primary resource for laboratory safety and chemical handling, ensuring the protection of personnel and the environment.

Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Statements:

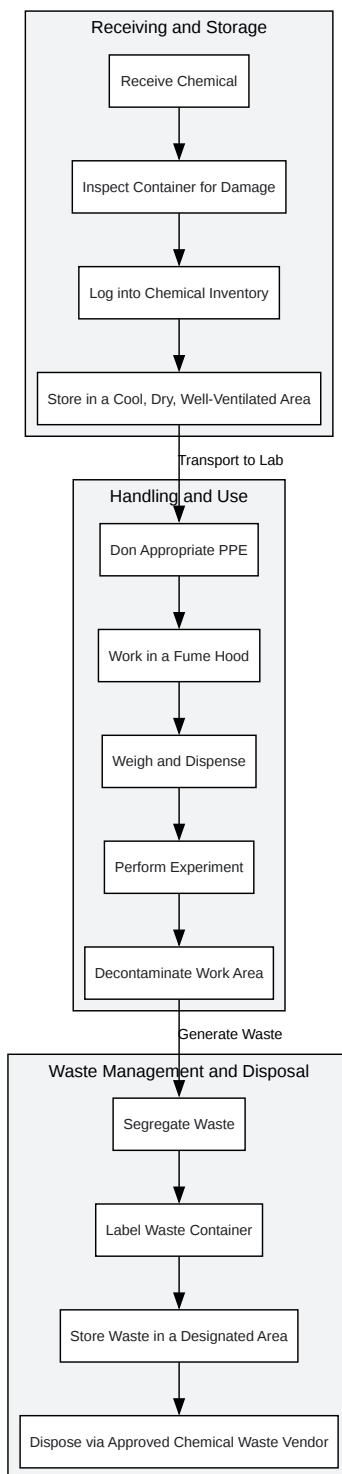
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Due to the identified hazards, the following personal protective equipment is mandatory when handling this substance.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles conforming to EU Standard EN166 or OSHA's 29 CFR 1910.133.
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option. Always inspect gloves for integrity before use. For prolonged contact, consult the glove manufacturer's specific breakthrough time data.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn. For larger quantities or where splashing is likely, a chemical-resistant apron is recommended.
Respiratory Protection	Fume Hood or Respirator	All handling of this chemical should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Operational Plan for Safe Handling

A systematic approach to handling **tert-Butyl (2-(benzylamino)ethyl)carbamate** is crucial to minimize exposure and ensure safety. The following workflow outlines the key steps from receipt to disposal.

Safe Handling Workflow for *tert*-Butyl (2-(benzylamino)ethyl)carbamate[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of ***tert*-Butyl (2-(benzylamino)ethyl)carbamate**.

Experimental Protocol: General Handling and Dispensing

- **Preparation:** Before handling, ensure the chemical fume hood is operational and all necessary PPE is readily available and in good condition. Prepare all necessary equipment (spatulas, weigh boats, glassware, etc.) within the fume hood.
- **Personal Protective Equipment:** Don a laboratory coat, chemical splash goggles, and nitrile rubber gloves.
- **Chemical Retrieval:** Transport the container of **tert-Butyl (2-(benzylamino)ethyl)carbamate** from its storage location to the laboratory.
- **Dispensing:** Perform all weighing and dispensing of the chemical inside the chemical fume hood to prevent inhalation of any dust or vapors.
- **Spill Management:** In case of a small spill, absorb the material with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed container for disposal. For larger spills, evacuate the area and follow your institution's emergency procedures.
- **Post-Handling:** After handling, thoroughly wash hands with soap and water. Clean and decontaminate all equipment and the work surface.

Disposal Plan

Proper disposal of **tert-Butyl (2-(benzylamino)ethyl)carbamate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

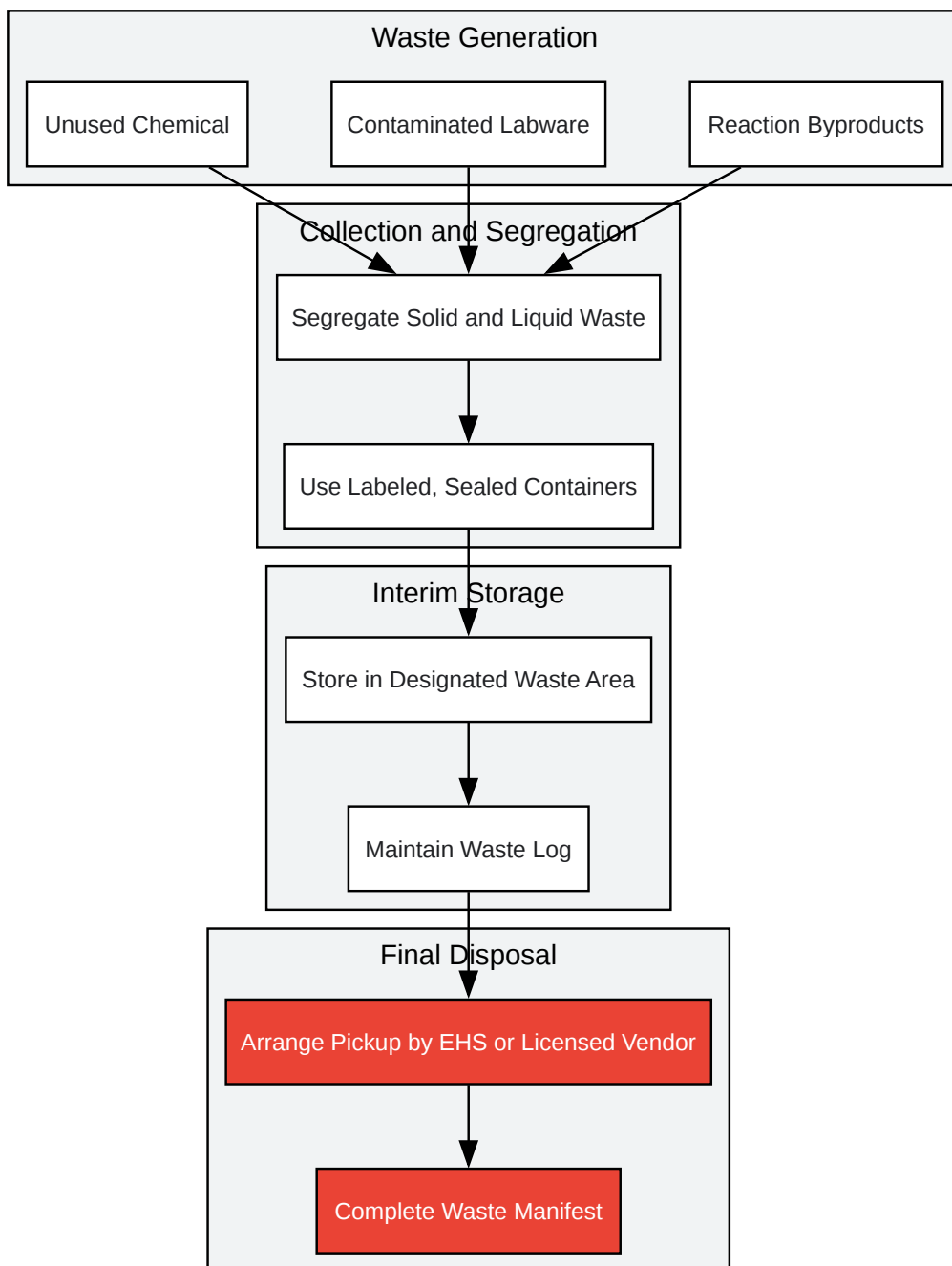
Waste Segregation and Storage

- **Solid Waste:** Unused or contaminated solid **tert-Butyl (2-(benzylamino)ethyl)carbamate** should be collected in a clearly labeled, sealed container designated for chemical waste.
- **Liquid Waste:** Solutions containing this chemical should be collected in a labeled, sealed, and appropriate solvent waste container. Do not mix with incompatible waste streams.

- Contaminated Materials: All disposable items that have come into contact with the chemical, such as gloves, weigh boats, and paper towels, should be placed in a designated solid chemical waste container.

Disposal Procedure

- Labeling: All waste containers must be clearly labeled with the full chemical name: "**tert-Butyl (2-(benzylamino)ethyl)carbamate**" and the appropriate hazard warnings.
- Storage: Store waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.
- Disposal: Arrange for the disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.

Disposal Pathway for *tert*-Butyl (2-(benzylamino)ethyl)carbamate

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Caption: Disposal workflow for ***tert*-Butyl (2-(benzylamino)ethyl)carbamate** waste.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com